

Propylene Glycol Dibenzoate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propylene glycol dibenzoate*

Cat. No.: B099542

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Propylene glycol dibenzoate (CAS No. 19224-26-1) is a diester of propylene glycol and benzoic acid. It is a high-solvating, polar plasticizer with a wide range of applications in various industries, including plastics, adhesives, and coatings. Its low volatility, good compatibility with various polymers, and favorable safety profile make it a subject of interest in material science and potentially in pharmaceutical formulations as an excipient. This guide provides an in-depth overview of its chemical and physical properties, experimental protocols for their determination, and a visualization of its synthetic pathway and mechanism of action as a plasticizer.

Chemical and Physical Properties

The chemical and physical properties of **propylene glycol dibenzoate** are summarized in the tables below. This data has been compiled from various chemical databases and technical data sheets.

Table 1: General Chemical Properties

Property	Value	Source(s)
Chemical Name	Propylene glycol dibenzoate	[1]
Synonyms	1,2-Propanediol dibenzoate, Propane-1,2-diyI dibenzoate	[1]
CAS Number	19224-26-1	[1]
Molecular Formula	C ₁₇ H ₁₆ O ₄	[1]
Molecular Weight	284.31 g/mol	[1]
Physical Description	Colorless to pale yellow, viscous liquid with a mild aromatic odor.	[1]

Table 2: Quantitative Physical and Chemical Data

Property	Value	Conditions	Source(s)
Melting Point	-3 °C	[1] [2]	
Boiling Point	232 °C	at 12 mm Hg	[1] [2]
Density	1.157 - 1.163 g/mL	at 25 °C	[1]
Refractive Index	1.542 - 1.547	at 20 °C	[1]
Solubility in Water	Insoluble	[1]	
Solubility in Organic Solvents	Soluble in various organic solvents and oils.	[1]	
Flash Point	>110 °C		

Experimental Protocols

Detailed experimental protocols for determining the key physical properties of **propylene glycol dibenzoate** are outlined below. These are based on standard methodologies applicable to liquid esters and plasticizers.

Determination of Boiling Point

The boiling point of a high-boiling liquid like **propylene glycol dibenzoate** can be determined using several methods as outlined by the OECD Guideline for Testing of Chemicals, Section 1. A common laboratory method is the Siwoloboff method, which is suitable for small sample volumes.

Principle: A sample is heated in a small tube, and the temperature at which a continuous stream of bubbles emerges from an inverted capillary tube and then ceases upon slight cooling is recorded as the boiling point at the ambient pressure.

Procedure:

- A small amount of **propylene glycol dibenzoate** (a few milliliters) is placed in a sample tube.
- A capillary tube, sealed at one end, is inverted and placed into the sample.
- The sample tube is attached to a thermometer and heated in a controlled manner using a heating block or an oil bath.
- As the temperature rises, air trapped in the capillary tube will escape.
- The temperature is carefully increased until a continuous stream of bubbles is observed emerging from the tip of the capillary tube.
- The heating is then discontinued, and the sample is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.
- The ambient atmospheric pressure should be recorded, as the boiling point is pressure-dependent.

Determination of Refractive Index

The refractive index of liquid plasticizers such as **propylene glycol dibenzoate** can be accurately measured using a standard refractometer, following a procedure like ASTM D1218.

[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Principle: The refractive index is the ratio of the speed of light in a vacuum to its speed in the substance. An Abbe refractometer is commonly used, which measures the critical angle of refraction of a thin film of the liquid between two prisms.

Procedure:

- Calibrate the refractometer using a standard liquid with a known refractive index.
- Ensure the prism surfaces are clean and dry.
- Apply a few drops of **propylene glycol dibenzoate** to the surface of the measuring prism.
- Close the prisms and allow the sample to reach the desired temperature (typically 20°C or 25°C), which is often controlled by a circulating water bath.
- Adjust the light source and the eyepiece to bring the dividing line between the light and dark fields into sharp focus.
- Align the dividing line with the crosshairs in the eyepiece.
- Read the refractive index value from the instrument's scale or digital display.

Determination of Water Solubility

The water solubility of **propylene glycol dibenzoate**, which is expected to be low, can be determined using the flask method as described in OECD Guideline 105.[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[9\]](#)

Principle: A certain amount of the substance is stirred in water at a constant temperature until saturation is reached. The concentration of the substance in the aqueous solution is then determined by a suitable analytical method.

Procedure:

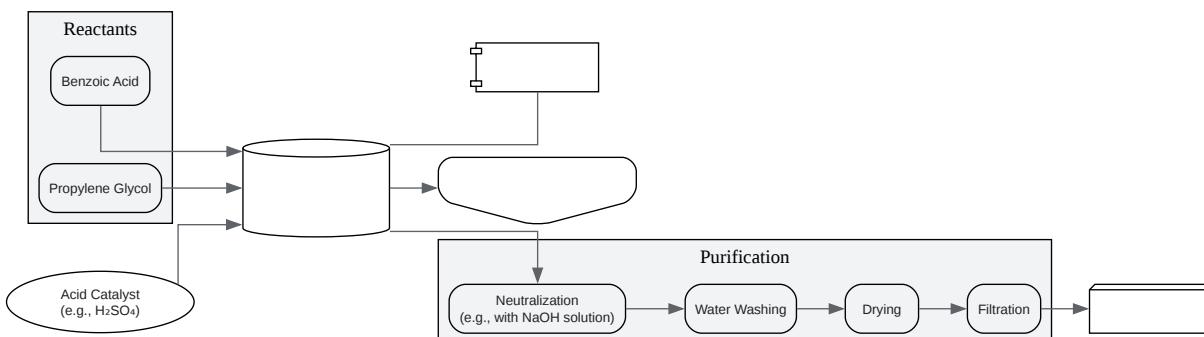
- An excess amount of **propylene glycol dibenzoate** is added to a known volume of deionized water in a flask.

- The flask is sealed and agitated at a constant temperature (e.g., 20°C) for a sufficient period to reach equilibrium (e.g., 24-48 hours).
- After equilibration, the mixture is allowed to stand to separate the undissolved ester.
- The aqueous phase is then carefully separated, for example, by centrifugation and filtration through a membrane filter that does not absorb the substance.
- The concentration of **propylene glycol dibenzoate** in the clear aqueous solution is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- The solubility is reported in units of mass per volume (e.g., mg/L).

Mandatory Visualizations

Synthesis of Propylene Glycol Dibenzoate

The industrial synthesis of **propylene glycol dibenzoate** is typically achieved through the esterification of propylene glycol with benzoic acid. The following diagram illustrates a general workflow for this process.

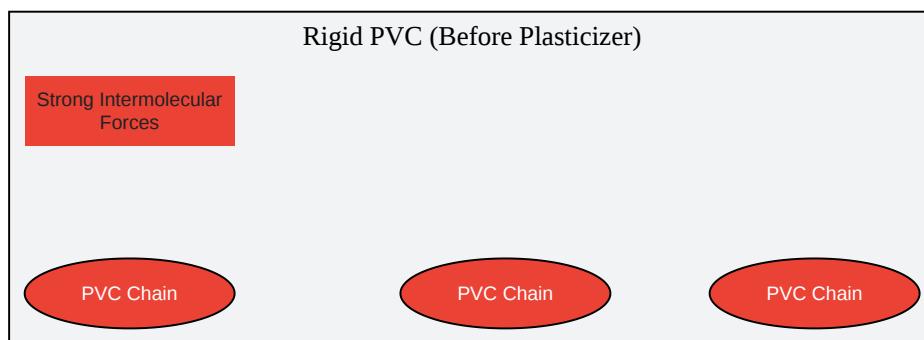
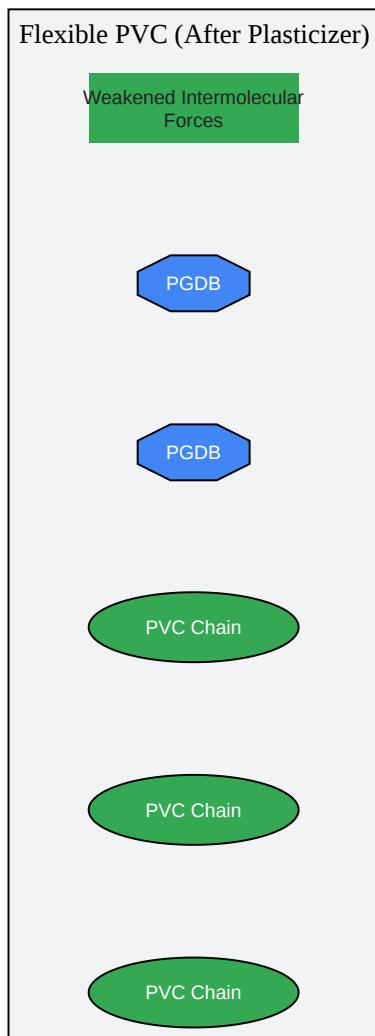


[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **propylene glycol dibenzoate**.

Mechanism of Action as a Plasticizer in PVC

Propylene glycol dibenzoate functions as a plasticizer by embedding itself between the polymer chains of a material like polyvinyl chloride (PVC), thereby increasing its flexibility.



[Click to download full resolution via product page](#)

Caption: Mechanism of **propylene glycol dibenzoate** as a plasticizer.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. oecd.org [oecd.org]
- 2. Water Solubility | Scymaris [scymaris.com]
- 3. store.astm.org [store.astm.org]
- 4. store.astm.org [store.astm.org]
- 5. petrolube.com [petrolube.com]
- 6. standards.iteh.ai [standards.iteh.ai]
- 7. matestlabs.com [matestlabs.com]
- 8. filab.fr [filab.fr]
- 9. oecd.org [oecd.org]
- To cite this document: BenchChem. [Propylene Glycol Dibenzoate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b099542#propylene-glycol-dibenzoate-chemical-and-physical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com